

Cy3 hydrazide chemical properties and structure.

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Compound of Interest

Compound Name: Cy3 hydrazide

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An In-depth Technical Guide to **Cy3 Hydrazide**: Chemical Properties, Structure, and Applications

Introduction

Cy3 hydrazide is a fluorescent labeling reagent belonging to the cyanine dye family. It is specifically designed to react with carbonyl groups (aldehydes and ketones), making it an invaluable tool for conjugating a bright, photostable orange-red fluorophore to a variety of biomolecules.^{[1][2][3][4][5][6]} Its primary application lies in the labeling of glycoproteins, antibodies, and reducing saccharides, often after an initial oxidation step to generate the required aldehyde functional groups.^{[1][2][3][7][8]} This guide provides a comprehensive overview of its chemical properties, structure, and detailed protocols for its use in research and development.

Chemical Structure and Properties

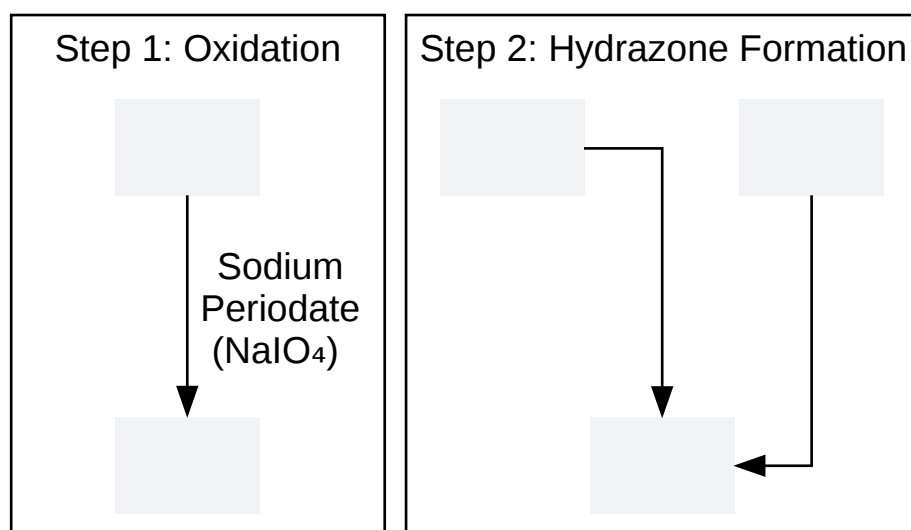
Cy3 hydrazide consists of the core Cy3 fluorophore, a polymethine dye, which is linked to a reactive hydrazide moiety ($-NHNH_2$). This hydrazide group enables the covalent attachment of the dye to molecules containing aldehyde or ketone functionalities through the formation of a stable hydrazone bond.^{[9][10][11]}

The key chemical and spectral properties of **Cy3 hydrazide** are summarized in the table below.

Property	Value	Reference(s)
Appearance	Red solid powder	[1][12][13][14]
Molecular Formula	C ₃₀ H ₄₀ Cl ₂ N ₄ O	[1][2][13][14][15]
Molecular Weight	543.57 g/mol	[1][2][3][6][13][14]
Excitation Maximum (λ _{ex})	555 nm	[1][3][5][12][13][14]
Emission Maximum (λ _{em})	570 nm	[1][3][5][13][14]
Extinction Coefficient (ε)	150,000 M ⁻¹ cm ⁻¹	[1][3][13][14][15]
Fluorescence Quantum Yield (Φ)	0.31	[1][2][3][13][14][15]
Solubility	Moderately soluble in water; good solubility in DMSO, DMF, and alcohols.	[1][2][3][13][14]
Reactive Group	Hydrazide (-NHNH ₂)	[5][10]
Reacts With	Aldehydes and Ketones	[3][4][5][10]

Reaction Mechanism for Glycoprotein Labeling

The labeling of glycoproteins with **Cy3 hydrazide** is a two-step process. First, the cis-diol groups within the carbohydrate residues (e.g., sialic acid) of the glycoprotein are oxidized using a mild oxidizing agent like sodium meta-periodate (NaIO₄).^{[7][10]} This reaction cleaves the carbon-carbon bond of the diol, generating two reactive aldehyde groups. In the second step, the hydrazide group of **Cy3 hydrazide** nucleophilically attacks the aldehyde, forming a stable hydrazone bond and covalently linking the fluorophore to the glycoprotein.^{[8][9]}



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Caption: Reaction scheme for labeling glycoproteins with **Cy3 hydrazide**.

Experimental Protocols

This section provides a detailed methodology for the labeling of glycoproteins, such as antibodies, using **Cy3 hydrazide**.

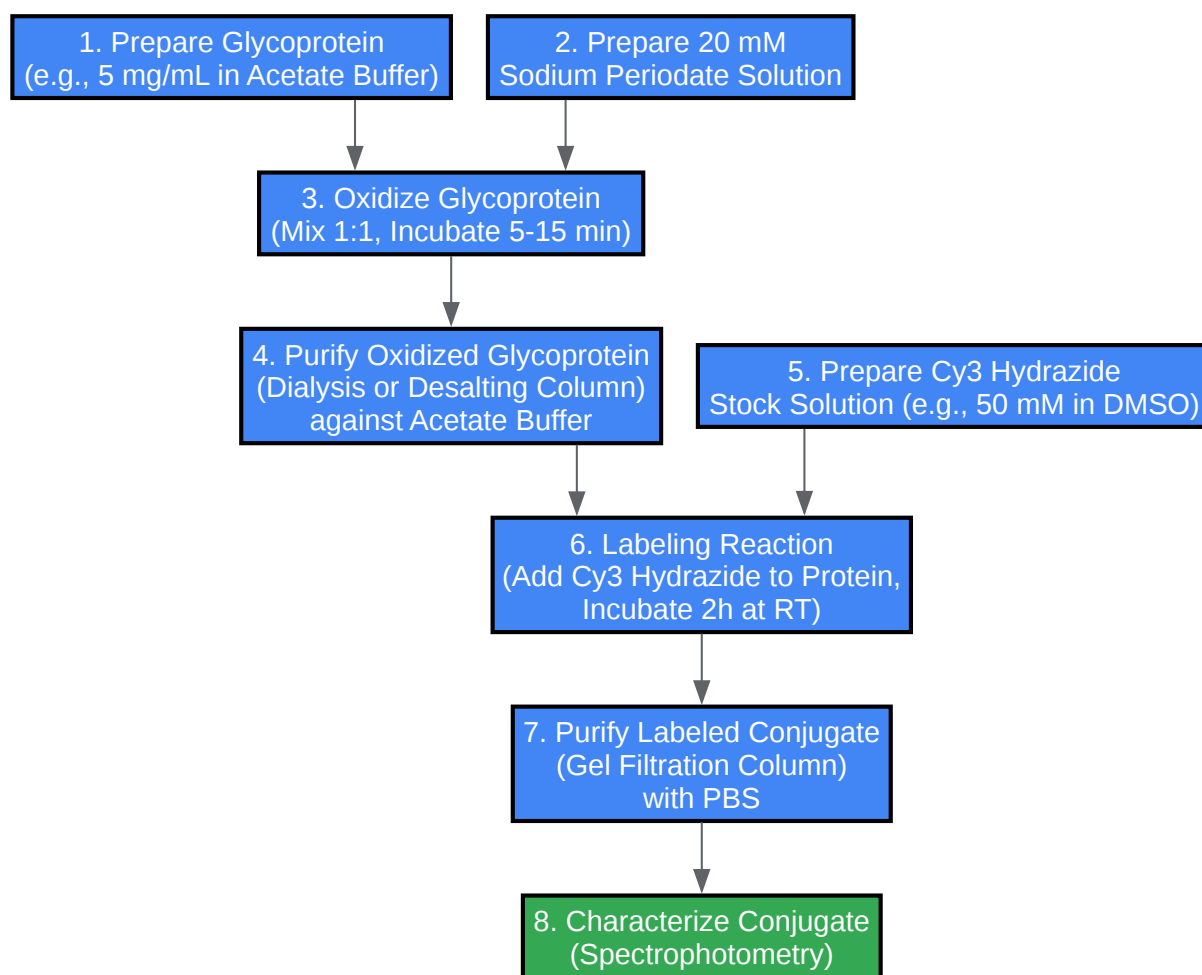
I. Materials and Reagents

- Glycoprotein (e.g., antibody) solution
- **Cy3 hydrazide**
- Sodium meta-periodate (NaIO_4)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sodium acetate buffer (0.1 M, pH 5.5)
- Phosphate-buffered saline (PBS), pH 7.4
- Gel filtration column (e.g., Sephadex G-25) for purification

- Reaction tubes (e.g., microcentrifuge tubes)

II. Detailed Labeling Workflow

The overall workflow involves preparing the reagents, oxidizing the glycoprotein to generate aldehydes, performing the labeling reaction with **Cy3 hydrazide**, and finally, purifying the fluorescently labeled conjugate.



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Caption: Experimental workflow for glycoprotein conjugation with **Cy3 hydrazide**.

III. Step-by-Step Experimental Procedure

This protocol is adapted from established methods for labeling carbonyl-containing molecules.
[\[7\]](#)

A. Reagent Preparation

- **Glycoprotein Solution:** Prepare a 5 mg/mL solution of your glycoprotein (e.g., an antibody) in 0.1 M sodium acetate buffer, pH 5.5.[\[7\]](#)
- **Periodate Solution:** Immediately before use, prepare a 20 mM solution of sodium meta-periodate in 0.1 M sodium acetate buffer, pH 5.5.[\[7\]](#)
- **Cy3 Hydrazide Stock Solution:** Prepare a 50 mM stock solution of **Cy3 hydrazide** in anhydrous DMSO.[\[7\]](#)

B. Glycoprotein Oxidation Note: This step is for molecules with vicinal diols, such as glycoproteins. If your molecule already contains an aldehyde or ketone, proceed directly to Step C.

- Combine equal volumes of the glycoprotein solution and the freshly prepared 20 mM periodate solution.[\[7\]](#)
- Mix gently and incubate the reaction for 5 to 15 minutes at room temperature, protected from light.
- Immediately purify the oxidized glycoprotein from excess periodate. This can be done by dialysis against 0.1 M sodium acetate buffer (pH 5.5) or by using a desalting column (e.g., G-25) equilibrated with the same buffer.[\[7\]](#)

C. Labeling Reaction

- To the purified, oxidized glycoprotein solution, add a calculated amount of the **Cy3 hydrazide** stock solution. A 10-20 fold molar excess of dye to protein is a common starting point, but this should be optimized for your specific application.

- Incubate the reaction for 2 hours at room temperature or overnight at 4°C, with gentle mixing and protected from light.[7]

D. Purification of the Labeled Conjugate

- Separate the Cy3-labeled glycoprotein from unreacted, free dye using a gel filtration column (e.g., Sephadex G-25) equilibrated with PBS (pH 7.4) or another suitable storage buffer.[7]
- Collect the first colored fractions, which contain the high molecular weight labeled protein. The free dye will elute later.
- Combine the protein-containing fractions and measure the absorbance at 280 nm (for protein) and 555 nm (for Cy3) to determine the concentration and degree of labeling.

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References

- 1. Cyanine 3 hydrazide (A270144) | Antibodies.com [antibodies.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. Cy3 hydrazide, 871514-32-8 | BroadPharm [broadpharm.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Cyanine3 hydrazide | AxisPharm [axispharm.com]
- 6. probes.bocsci.com [probes.bocsci.com]
- 7. help.lumiprobe.com [help.lumiprobe.com]
- 8. benchchem.com [benchchem.com]
- 9. lumiprobe.com [lumiprobe.com]
- 10. lumiprobe.com [lumiprobe.com]
- 11. Reagents for Modifying Aldehydes and Ketones—Section 3.3 | Thermo Fisher Scientific - KR [thermofisher.com]

- 12. docs.aatbio.com [docs.aatbio.com]
- 13. Cyanine 3 hydrazide, 50mg | Labscoop [labscoop.com]
- 14. content.labscoop.com [content.labscoop.com]
- 15. cenmed.com [cenmed.com]
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